

# C.I. Mordant Orange 29: A Technical Overview for Textile Research

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## Compound of Interest

Compound Name: C.I. Mordant Orange 29

Cat. No.: B15555831

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**C.I. Mordant Orange 29** (Colour Index Number 18744) is a synthetic azo dye used in the textile industry, particularly for dyeing protein fibers such as wool and silk. Its application relies on the use of a mordant, typically a metallic salt, to form an insoluble complex between the dye and the fiber. This process enhances the dye's fastness properties, resulting in durable and vibrant coloration. This technical guide provides an overview of the known characteristics of **C.I. Mordant Orange 29**, including its chemical identity, fastness properties, and a general experimental protocol for its application on wool.

## Chemical and Physical Properties

**C.I. Mordant Orange 29** is a single azo dye.<sup>[1]</sup> Its fundamental properties are summarized in the table below.

Property	Value	Reference
C.I. Name	Mordant Orange 29	[1]
C.I. Number	18744	[1]
CAS Registry Number	6054-86-0	[1]
Molecular Formula	C <sub>16</sub> H <sub>12</sub> N <sub>5</sub> NaO <sub>7</sub> S	[1]
Molecular Weight	441.35 g/mol	[1]
IUPAC Name	sodium 2-hydroxy-3-[(3-methyl-5-oxo-1-phenyl-4H-pyrazol-4-yl)diazenyl]-5-nitrobenzenesulfonate	[2]
Chemical Class	Single Azo	[1]
Appearance	Orange powder	[1]

## Synthesis

The manufacturing process for **C.I. Mordant Orange 29** involves the diazotization of 3-Amino-2-hydroxy-5-nitrobenzenesulfonic acid, followed by coupling with 3-Methyl-1-phenyl-1H-pyrazol-5(4H)-one.[1]

## Application in Textile Dyeing

**C.I. Mordant Orange 29** is primarily used for dyeing wool, silk, and nylon.[3] The application process typically involves a mordanting step, where a metallic salt, most commonly a chromium salt, is used to fix the dye to the textile fibers. This can be done through various methods, including pre-mordanting, meta-mordanting (metachrome), and post-mordanting (afterchrome).[4] The afterchrome method is a common procedure for applying mordant dyes to wool.[5]

## Colorfastness Properties

The fastness properties of a dye are crucial indicators of its performance and durability on a textile substrate. The following table summarizes the ISO fastness ratings for **C.I. Mordant Orange 29**, presumably on wool.

Fastness Test	ISO Rating	Reference
Light Fastness	7	<a href="#">[1]</a>
Washing (Soaping)	4-5	<a href="#">[1]</a>
Water	4-5	<a href="#">[1]</a>
Perspiration	4	<a href="#">[1]</a>
Fulling	4-5	<a href="#">[1]</a>
Ironing	3-4	<a href="#">[1]</a>
Alkali	5	<a href="#">[1]</a>
Acid	5	<a href="#">[1]</a>

(Note: Fastness is rated on a scale of 1 to 5 for most tests, with 5 representing the highest fastness. Lightfastness is rated on a scale of 1 to 8, with 8 being the highest.)

## Experimental Protocols

Detailed, standardized experimental protocols for the application of **C.I. Mordant Orange 29** are not readily available in the reviewed literature. However, a general procedure for the afterchrome dyeing of wool can be outlined as a representative method. Researchers should optimize these parameters for their specific applications.

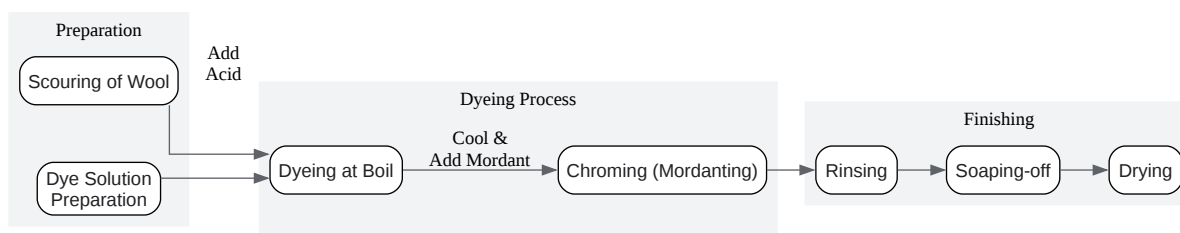
### General Afterchrome Dyeing Protocol for Wool

- Scouring: The wool substrate is first scoured (washed) with a non-ionic detergent solution to remove impurities. This is typically done at 40-50°C for 20-30 minutes, followed by thorough rinsing.
- Dyeing:
  - Prepare a dyebath with the required amount of **C.I. Mordant Orange 29**, dissolved in water.

- Add an acid, such as acetic acid or formic acid, to the dyebath to achieve a pH of approximately 4.5-5.5.
- Immerse the scoured, wetted wool into the dyebath at a low temperature (e.g., 40°C).
- Gradually raise the temperature of the dyebath to a boil (approximately 100°C) over 30-45 minutes.
- Maintain the boil for 45-60 minutes to allow for dye exhaustion onto the fiber.
- Chroming (Mordanting):
  - Cool the dyebath to approximately 80-85°C.
  - Add the mordant, typically potassium dichromate (e.g., 1-3% on weight of fiber), to the dyebath.
  - Raise the temperature back to a boil and maintain for another 30-45 minutes to fix the dye.
- Post-Treatment:
  - Allow the dyebath to cool gradually.
  - Remove the dyed wool and rinse thoroughly with warm and then cold water until the water runs clear.
  - A final soaping-off step with a non-ionic detergent can be performed to remove any unfixed dye.

## Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the afterchrome dyeing of wool with a mordant dye like **C.I. Mordant Orange 29**.



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### Afterchrome Dyeing Workflow

## Information for Drug Development Professionals

A comprehensive search of the available scientific literature did not yield any specific toxicological data for **C.I. Mordant Orange 29** (C.I. 18744). The toxicological information found for "Mordant Orange 1" pertains to a different chemical substance (C.I. 14030) and should not be extrapolated to **C.I. Mordant Orange 29**.

Furthermore, there is no available research on the effects of **C.I. Mordant Orange 29** on any biological signaling pathways or its potential relevance to drug development. As an azo dye, its metabolism could potentially lead to the formation of aromatic amines, a class of compounds that includes known carcinogens. However, without specific studies on **C.I. Mordant Orange 29**, any assessment of its biological activity or toxicity would be speculative.

Given the lack of data, researchers and professionals in drug development should exercise caution and assume that **C.I. Mordant Orange 29** may have an uncharacterized toxicological profile. Standard laboratory safety protocols for handling chemical compounds with unknown toxicity should be strictly followed.

## Conclusion

**C.I. Mordant Orange 29** is a mordant azo dye with good to excellent fastness properties on protein fibers, making it a viable colorant for specific textile applications. However, there is a

notable absence of detailed, publicly available experimental protocols for its use. More significantly for the intended audience, there is a complete lack of toxicological and biomedical research on this specific compound. This information gap is a critical consideration for any handling, application, or environmental assessment of **C.I. Mordant Orange 29**. Further research is required to establish a comprehensive safety profile and to explore any potential biological activity of this dye.

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